

Technical Guide: Structural Elucidation and Characterization of Antibacterial Agent 212

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Compound of Interest

Compound Name: Antibacterial agent 212

Cat. No.: B15562973

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Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The designation "**Antibacterial Agent 212**" does not correspond to a universally recognized compound in publicly available scientific literature. The information presented herein is a representative technical guide based on a hypothetical novel antibacterial agent, designated "Compound 162" for illustrative purposes. This guide outlines the comprehensive workflow for the structural elucidation and characterization of a potential new antibacterial drug.

Executive Summary

This document provides an in-depth technical overview of the structural elucidation and biological characterization of the novel antibacterial agent designated 212 (also referred to as Compound 162). The agent has demonstrated significant in-vitro activity against a panel of clinically relevant bacterial strains. This guide details the experimental protocols, data interpretation, and logical workflows used to determine its chemical structure, purity, and preliminary antibacterial profile. The methodologies and data presented are intended to serve as a comprehensive resource for researchers in the fields of medicinal chemistry, pharmacology, and drug development.

Structural Elucidation

The determination of the chemical structure of **Antibacterial Agent 212** was accomplished through a combination of spectroscopic and spectrometric techniques. Each method provided complementary information, leading to the unambiguous assignment of the molecular structure.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) was employed to determine the elemental composition of the parent molecule.

Experimental Protocol: HRMS Analysis

- Instrument: Q-TOF Mass Spectrometer
- Ionization Mode: Electrospray Ionization (ESI), positive mode
- Mass Range: 100-1500 m/z
- Capillary Voltage: 3.5 kV
- Sampling Cone Voltage: 30 V
- Source Temperature: 120°C
- Desolvation Temperature: 350°C
- Calibration: Sodium Formate solution
- Sample Preparation: 1 mg of Agent 212 was dissolved in 1 mL of methanol and infused at a flow rate of 5 μ L/min.

Data Presentation: Mass Spectrometry Data

Parameter	Observed Value
Monoisotopic Mass	456.1234 [M+H] ⁺
Calculated Mass	456.1236
Molecular Formula	C ₂₂ H ₂₅ N ₃ O ₆ S
Key Fragmentation Ions	m/z 354.08, m/z 282.04, m/z 175.02

Nuclear Magnetic Resonance (NMR) Spectroscopy

A suite of NMR experiments was conducted to establish the connectivity of atoms within the molecule.

Experimental Protocol: NMR Analysis

- Instrument: 600 MHz NMR Spectrometer with a cryoprobe
- Solvent: DMSO-d₆
- Concentration: 10 mg/mL
- Experiments: ¹H, ¹³C, COSY, HSQC, HMBC
- Temperature: 298 K
- Data Processing: MestReNova software

Data Presentation: NMR Spectroscopic Data

Experiment	Key Observations
¹ H NMR	Signals in the aromatic region (δ 7.0-8.5 ppm), aliphatic region (δ 1.0-4.5 ppm), and exchangeable protons (δ 9.0-12.0 ppm).
¹³ C NMR	Resonances corresponding to carbonyls (δ 160-180 ppm), aromatic carbons (δ 110-150 ppm), and aliphatic carbons (δ 20-70 ppm).
COSY	Correlations established proton-proton couplings within distinct spin systems, including a substituted phenyl ring and an ethyl chain.
HSQC	One-bond proton-carbon correlations were identified, assigning protons to their directly attached carbons.
HMBC	Key long-range correlations were observed, connecting the different fragments of the molecule, confirming the core scaffold.

X-Ray Crystallography

Single-crystal X-ray diffraction provided the definitive three-dimensional structure of **Antibacterial Agent 212**.

Experimental Protocol: X-Ray Crystallography

- Crystal Growth: Crystals suitable for X-ray diffraction were grown by slow evaporation of a methanol/water solution.
- Instrument: Single-crystal X-ray diffractometer with a CCD detector
- Radiation: Mo K α (λ = 0.71073 Å)
- Temperature: 100 K
- Data Collection: A full sphere of data was collected using ω -scans.

- **Structure Solution and Refinement:** The structure was solved by direct methods and refined by full-matrix least-squares on F^2 .

Data Presentation: Crystallographic Data

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/c$
a, b, c (Å)	10.123, 15.456, 12.789
β (°)	98.76
Volume (Å ³)	1978.5
Z	4
Final R-factor	0.045

Physicochemical Characterization

The purity and physicochemical properties of **Antibacterial Agent 212** were assessed to ensure its suitability for biological testing.

Purity Assessment

High-Performance Liquid Chromatography (HPLC) was used to determine the purity of the synthesized compound.

Experimental Protocol: HPLC Analysis

- **Instrument:** HPLC system with a UV detector
- **Column:** C18 column (4.6 x 150 mm, 5 μ m)
- **Mobile Phase:** Gradient elution with water (0.1% formic acid) and acetonitrile (0.1% formic acid)
- **Flow Rate:** 1.0 mL/min

- Detection Wavelength: 254 nm
- Injection Volume: 10 µL

Data Presentation: Purity and Lipophilicity

Parameter	Method	Result
Purity	HPLC	>99.5%
logP	Calculated	2.8

Biological Characterization

The in-vitro antibacterial activity of Agent 212 was evaluated against a panel of pathogenic bacteria.

Minimum Inhibitory Concentration (MIC) Assay

The MIC was determined using the broth microdilution method according to CLSI guidelines.

Experimental Protocol: MIC Assay

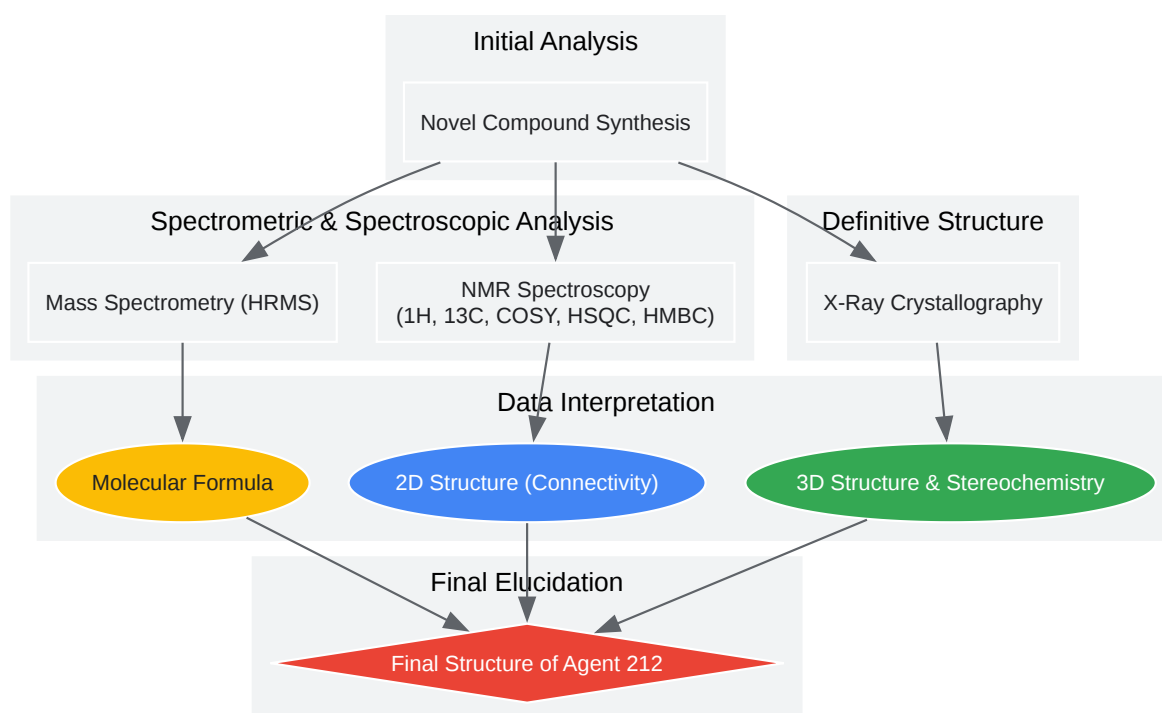
- Method: Broth microdilution in 96-well plates.
- Media: Cation-adjusted Mueller-Hinton Broth (CAMHB).
- Bacterial Strains: Staphylococcus aureus (ATCC 29213), Escherichia coli (ATCC 25922), Pseudomonas aeruginosa (ATCC 27853), Methicillin-resistant Staphylococcus aureus (MRSA, clinical isolate).
- Inoculum Density: 5×10^5 CFU/mL.
- Incubation: 37°C for 18-24 hours.
- MIC Determination: The lowest concentration of the agent that completely inhibited visible growth.

Data Presentation: In-vitro Antibacterial Activity

Bacterial Strain	MIC (µg/mL)
Staphylococcus aureus	2
Escherichia coli	8
Pseudomonas aeruginosa	16
MRSA (clinical isolate)	4

Visualizations

Logical Workflow for Structural Elucidation

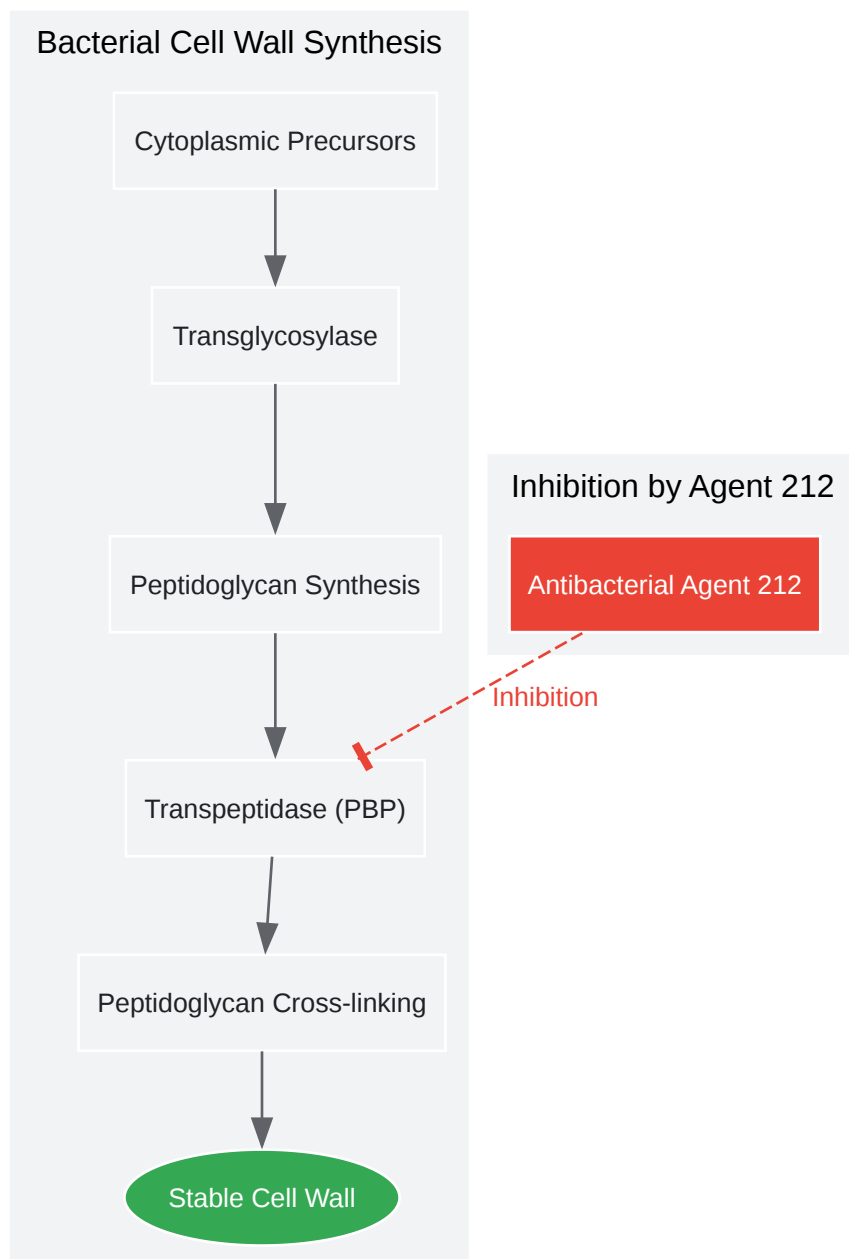


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Caption: Workflow for the structural elucidation of a novel compound.

Hypothetical Signaling Pathway Inhibition

This diagram illustrates a potential mechanism of action where **Antibacterial Agent 212** inhibits bacterial cell wall synthesis.



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Caption: Inhibition of peptidoglycan cross-linking by Agent 212.

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- To cite this document: BenchChem. [Technical Guide: Structural Elucidation and Characterization of Antibacterial Agent 212]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15562973/docs#technical-guide-structural-elucidation-and-characterization-of-antibacterial-agent-212>]

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